

Procuring Altenuene-d3 for Scientific Research: A Technical Guide

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Compound of Interest

Compound Name: Altenuene-d3

Cat. No.: B15559568

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on sourcing **Altenuene-d3** for research purposes. It includes a list of suppliers, detailed chemical and physical properties, a complete synthesis protocol, and methodologies for key biological assays. Additionally, this guide features visualizations of the chemical synthesis workflow and a potential biological signaling pathway to aid in experimental design and data interpretation.

Sourcing Altenuene-d3 and Related Isotopologues

For researchers requiring isotopically labeled Altenuene for use as an internal standard in mass spectrometry-based analyses or other tracer studies, several reputable suppliers offer **Altenuene-d3** and its d6 analogue. The availability, format, and catalog numbers are summarized below.

Supplier	Product Name	Catalog Number	Format
HPC Standards	D3-(-)-Altenuene solution	685011	100 µg/mL in Acetonitrile
D6-(-)-Altenuene solution	680429	100 µg/mL in Acetonitrile	
Endotherm	(-)-Altenuene-d3	ENC177	Solid
Sigma-Aldrich (TraceCERT®)	Altenuene-(methoxy-d3, methyl-d3) solution	73593	20 µg/g in Acetonitrile
Cayman Chemical	(-)-Altenuene	21130	≥98% Solid
Santa Cruz Biotechnology	(-)-Altenuene	sc-202325	Solid
Toronto Research Chemicals	(-)-Altenuene	A575740	Solid

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of Altenuene and its deuterated analogue is critical for experimental design, including solvent selection and storage conditions.

Property	(-)-Altenuene	(-)-Altenuene-d3
Molecular Formula	C ₁₅ H ₁₆ O ₆	C ₁₅ H ₁₃ D ₃ O ₆
Molecular Weight	292.28 g/mol	295.30 g/mol
CAS Number	889101-41-1[1]	Not available
Purity	≥98%[1]	>97%
Appearance	White to off-white powder	White solid
Solubility	Soluble in Acetone (10 mg/mL) [1]	Soluble in Acetonitrile, Methanol
Storage	-20°C[2]	-20°C

Chemical Synthesis of (-)-Altenuene-d3

The first total synthesis of (-)-**Altenuene-d3** was reported by Sebald et al. in 2019, providing a viable route for laboratories equipped for organic synthesis to produce this valuable research compound.[3] The synthesis is a multi-step process starting from commercially available D-(-)-quinic acid.

Experimental Protocol: Total Synthesis

This protocol is adapted from Sebald, M. A., et al. (2019). Molecules, 24(24), 4563.[3]

Materials:

- D-(-)-quinic acid
- Iodomethane-d3 (99.5 atom% D)
- Various organic solvents (THF, Dioxane, DCM, Methanol, Acetic Acid)
- Reagents for Suzuki coupling (e.g., Pd(dppf)Cl₂·CH₂Cl₂)
- Reagents for protecting group chemistry
- Standard laboratory glassware and purification equipment (flash chromatography, HPLC)

Workflow Diagram:

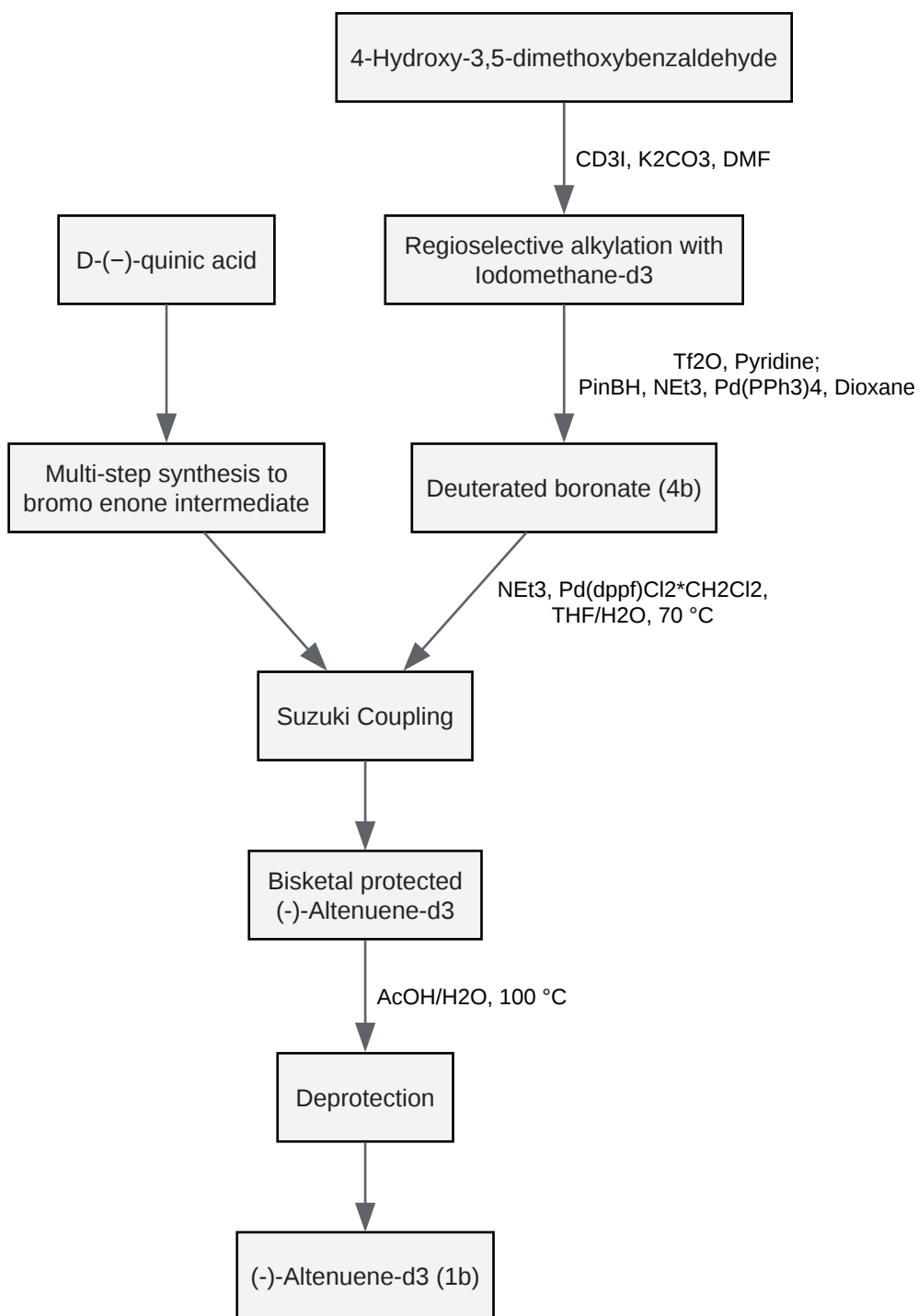


Figure 1: Chemical Synthesis Workflow of (-)-Altenuene-d₃

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Figure 1: Chemical Synthesis Workflow of (-)-**Altenuene-d₃**

Step-by-Step Procedure:

- Synthesis of the Bromo Enone Intermediate: The chiral bromo enone core is synthesized from D-(–)-quinic acid over several steps as previously described in the literature.
- Synthesis of the Deuterated Boronate (4b):
 - Regioselectively alkylate the 4-hydroxy group of a suitable precursor with iodomethane-d₃ to introduce the deuterated methyl group.[3]
 - Convert the resulting deuterated compound into the corresponding boronate ester using Pinacolborane and a Palladium catalyst.[3]
- Suzuki Coupling:
 - Couple the bromo enone intermediate with the deuterated boronate (4b) using a Palladium catalyst (e.g., Pd(dppf)Cl₂·CH₂Cl₂) in a THF/water solvent system at 70 °C.[3] This reaction forms the carbon-carbon bond that links the two key fragments of the molecule.
- Deprotection:
 - Remove the protecting groups from the coupled product by heating in a mixture of acetic acid and water.[3]
- Purification:
 - Purify the final product, (–)-**Altenuene-d3**, using reverse-phase column chromatography.

Biological Activity and Experimental Protocols

Altenuene exhibits a range of biological activities, including antioxidant, cholinesterase inhibitory, and cytotoxic effects.[1] Detailed protocols for assessing these activities are provided below.

Cytotoxicity Assessment (MTT Assay)

The MTT assay is a colorimetric method used to assess cell viability by measuring the metabolic activity of mitochondria.

Protocol:

- **Cell Seeding:** Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **Altenuene-d3** for a specified duration (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 2-4 hours.
- **Formazan Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized solubilization buffer) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solution at a wavelength of 570 nm using a microplate reader. The intensity of the purple color is proportional to the number of viable cells.

Antioxidant Activity (DPPH Assay)

The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method for evaluating the free radical scavenging activity of a compound.

Protocol:

- **Prepare DPPH Solution:** Prepare a stock solution of DPPH in a suitable solvent like methanol.
- **Reaction Mixture:** In a 96-well plate, add different concentrations of **Altenuene-d3** to the DPPH solution.
- **Incubation:** Incubate the plate in the dark at room temperature for a defined period (e.g., 30 minutes).
- **Absorbance Measurement:** Measure the absorbance of the reaction mixture at 517 nm. A decrease in absorbance indicates a higher radical scavenging activity.

Acetylcholinesterase Inhibition Assay (Ellman's Method)

This assay measures the activity of acetylcholinesterase (AChE) and its inhibition by test compounds.

Protocol:

- **Reaction Mixture:** In a 96-well plate, prepare a reaction mixture containing phosphate buffer, DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)), and the test compound (**Altenuene-d3**) at various concentrations.
- **Enzyme Addition:** Add acetylcholinesterase to initiate the reaction.
- **Substrate Addition:** Add the substrate, acetylthiocholine iodide. The hydrolysis of acetylthiocholine by AChE produces thiocholine, which reacts with DTNB to form a yellow-colored product.
- **Kinetic Measurement:** Measure the increase in absorbance at 412 nm over time using a microplate reader. The rate of color change is proportional to the AChE activity.

Potential Signaling Pathway

While the precise signaling pathways affected by Altenuene are still under investigation, studies on related Alternaria mycotoxins suggest potential mechanisms of action, particularly in the context of cytotoxicity. These toxins have been shown to induce apoptosis through the mitochondrial pathway. A simplified representation of a potential apoptosis pathway that could be influenced by Altenuene is shown below.

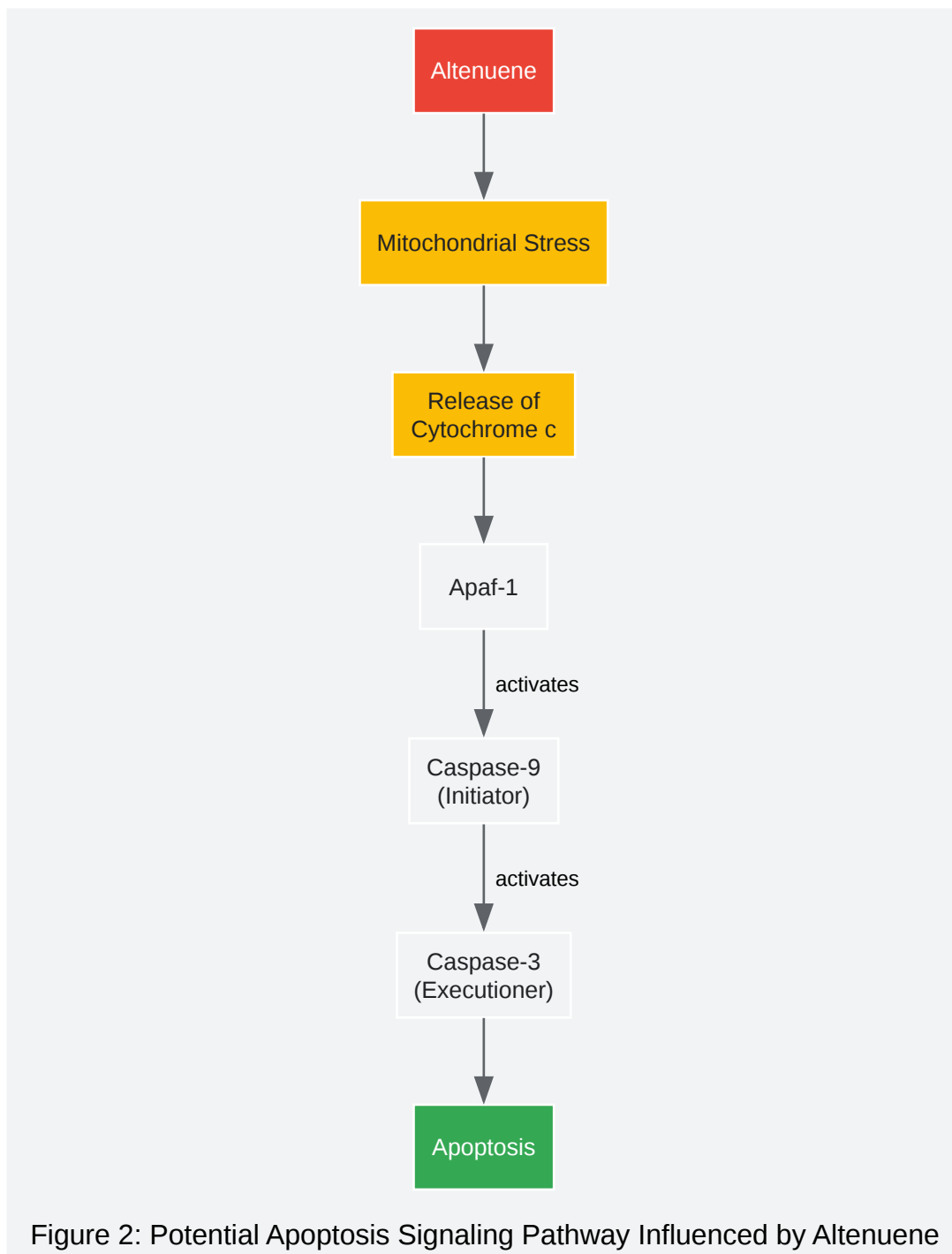


Figure 2: Potential Apoptosis Signaling Pathway Influenced by Altenuene

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Figure 2: Potential Apoptosis Signaling Pathway Influenced by Altenuene

This diagram illustrates a hypothetical mechanism where Altenuene induces mitochondrial stress, leading to the release of cytochrome c. This, in turn, activates the caspase cascade, culminating in programmed cell death or apoptosis. Further research is required to fully elucidate the specific molecular targets of Altenuene within this and other cellular pathways.

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